

# improving [D-Ala2]-Met-enkephalin solubility for experiments

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Enkephalin-met, ala(2)-*

Cat. No.: *B1671299*

[Get Quote](#)

## Technical Support Center: [D-Ala2]-Met-enkephalin

This guide provides researchers, scientists, and drug development professionals with essential information for handling and utilizing [D-Ala2]-Met-enkephalin, with a focus on overcoming solubility challenges to ensure experimental success.

## Frequently Asked Questions (FAQs)

Q1: What is [D-Ala2]-Met-enkephalin and what is its primary mechanism of action?

A1: [D-Ala2]-Met-enkephalin is a synthetic analogue of the endogenous opioid peptide Met-enkephalin. The substitution of D-alanine at position 2 makes the peptide more resistant to enzymatic degradation. It is a potent agonist for opioid receptors, primarily the  $\mu$  (mu) and  $\delta$  (delta) opioid receptors.<sup>[1]</sup> Its binding to these G-protein coupled receptors (GPCRs) initiates a signaling cascade that typically leads to inhibitory effects, such as the inhibition of adenylyl cyclase and modulation of ion channel activity.<sup>[2][3]</sup>

Q2: What are the best solvents for dissolving [D-Ala2]-Met-enkephalin?

A2: The optimal solvent depends on the experimental requirements. For biological assays, aqueous buffers like sterile water, phosphate-buffered saline (PBS), or Tris buffer are preferred. For creating concentrated stock solutions, dimethyl sulfoxide (DMSO) is commonly used.<sup>[4]</sup>

Based on its amino acid sequence (Tyr-D-Ala-Gly-Phe-Met), the peptide has a positive net charge at neutral pH, making it a basic peptide. Therefore, if solubility in water or buffer is limited, adding a small amount of dilute acetic acid can improve dissolution.[5][6]

Q3: How should I store [D-Ala2]-Met-enkephalin solutions?

A3: Lyophilized powder should be stored at -20°C for long-term stability.[7] Once reconstituted, it is recommended to prepare aliquots of the stock solution to avoid repeated freeze-thaw cycles. These aliquots should be stored at -20°C for short-term storage (up to one month) or at -80°C for long-term storage (up to six months).[8] If the peptide is dissolved in an aqueous buffer, using sterile buffer and filtering the solution through a 0.22 µm filter can prevent bacterial contamination.[6][8]

Q4: Can I use sonication or heat to help dissolve the peptide?

A4: Yes. If you observe precipitation or the peptide is slow to dissolve, gentle warming (to no more than 40°C) and brief sonication can be effective methods to aid dissolution.[9] For some enkephalin analogues, ultrasonication is needed to achieve high concentrations in buffers like PBS.[8]

## Solubility Data

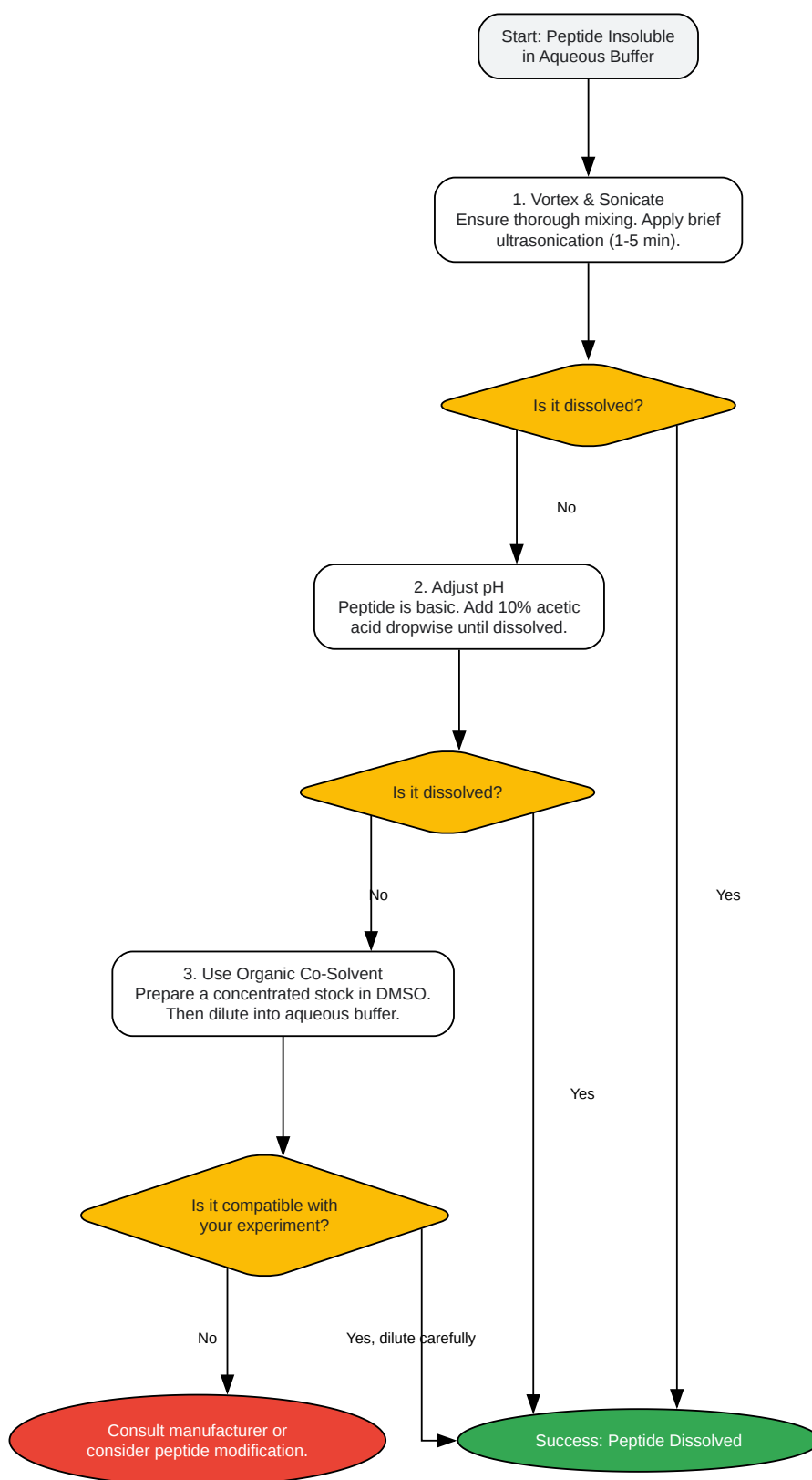
The solubility of peptides can vary based on purity, salt form, and the specific solvent used. The following table summarizes available data and general guidelines for [D-Ala2]-Met-enkephalin and similar peptides.

| Solvent                         | Concentration | Method/Notes   | Reference |
|---------------------------------|---------------|--|-----------|
| Water                           | 1 mM          | Direct dissolution.  | [10]      |
| PBS (Phosphate-Buffered Saline) | ~50 mg/mL     | Requires ultrasonication. (Data for [D-Ala2]leucine-enkephalin)            | [8]       |
| DMSO (Dimethyl Sulfoxide)       | ≥ 5 mM        | Used for preparing concentrated stock solutions.                           | [4]       |
| 10% Acetic Acid                 | Not specified | Recommended for basic peptides that are insoluble in neutral water/buffer. | [5]       |

## Troubleshooting Guide

Problem: The peptide won't dissolve in my aqueous buffer (e.g., PBS).

This is a common issue, particularly when trying to achieve higher concentrations. Follow this troubleshooting workflow to improve solubility.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for dissolving [D-Ala<sup>2</sup>]-Met-enkephalin.

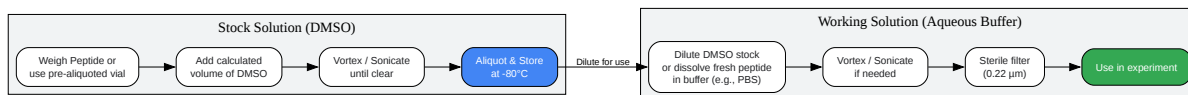
## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- Preparation: Bring the lyophilized [D-Ala2]-Met-enkephalin vial and a bottle of anhydrous DMSO to room temperature.
- Calculation: The molecular weight of [D-Ala2]-Met-enkephalin is 587.69 g/mol . To prepare a 10 mM solution from 1 mg of peptide:
  - $\text{Volume (L)} = (\text{Mass (g)} / \text{MW (g/mol)}) / \text{Molarity (mol/L)}$
  - $\text{Volume (}\mu\text{L)} = (0.001 \text{ g} / 587.69 \text{ g/mol}) / 0.01 \text{ mol/L} * 1,000,000 \mu\text{L/L} \approx 170.16 \mu\text{L}$
- Reconstitution: Carefully add 170.2  $\mu\text{L}$  of DMSO to the vial containing 1 mg of the peptide.
- Dissolution: Cap the vial and vortex thoroughly. If needed, sonicate for 1-2 minutes in a water bath until the solution is clear.
- Storage: Aliquot the stock solution into smaller volumes in low-protein-binding tubes and store at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ . Avoid repeated freeze-thaw cycles.[4]

### Protocol 2: Preparation of a 1 mg/mL Working Solution in PBS for In Vitro Assays

- Preparation: Prepare sterile 1X PBS (pH 7.4).
- Reconstitution: Add 1 mL of sterile 1X PBS to a vial containing 1 mg of lyophilized peptide.
- Dissolution: Vortex the solution for 30-60 seconds. If the peptide does not fully dissolve, place the vial in an ultrasonic water bath and sonicate in short bursts until the solution is clear.[8]
- Sterilization: For cell-based assays, filter the final solution through a sterile 0.22  $\mu\text{m}$  syringe filter to remove any potential microbial contaminants.[8]
- Usage: Use the solution immediately or store in aliquots at  $-20^{\circ}\text{C}$ .



[Click to download full resolution via product page](#)

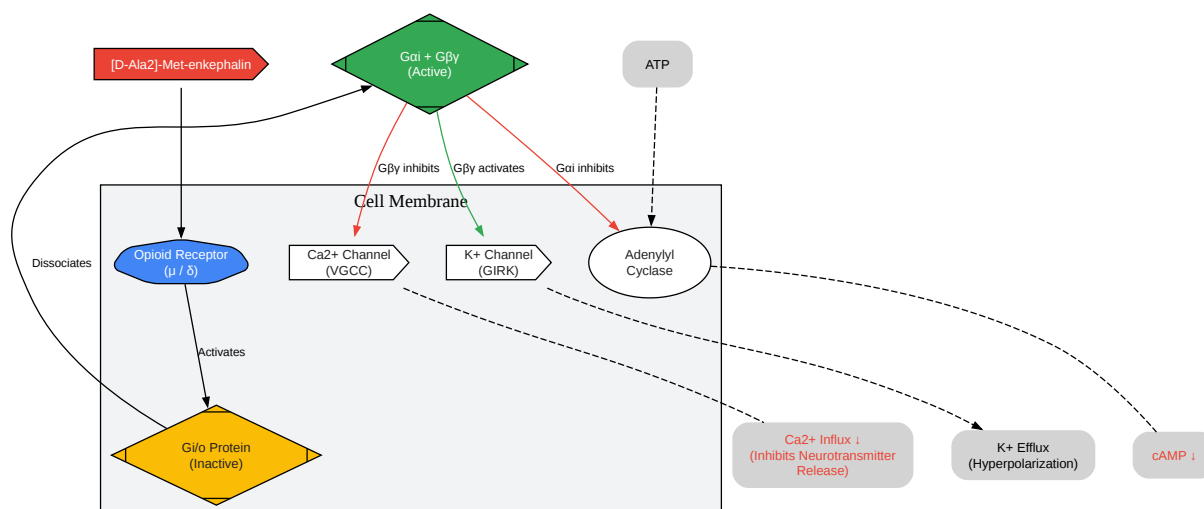
Caption: General workflow for preparing peptide solutions for experiments.

## Signaling Pathway

[D-Ala<sup>2</sup>]-Met-enkephalin acts on opioid receptors ( $\mu$  and  $\delta$ ), which are canonical Gi/o-coupled GPCRs. The activation of these receptors leads to the inhibition of neuronal activity.

The primary signaling cascade involves:

- Binding: The peptide binds to the opioid receptor.
- G-Protein Activation: The receptor activates the associated inhibitory G-protein (Gi/o).
- Subunit Dissociation: The G-protein dissociates into G $\alpha$ i and G $\beta$  $\gamma$  subunits.
- Downstream Effects:
  - The G $\alpha$ i subunit inhibits the enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels.<sup>[2]</sup>
  - The G $\beta$  $\gamma$  subunit directly interacts with ion channels. It promotes the opening of G-protein-gated inwardly rectifying potassium (GIRK) channels, causing potassium efflux and cell hyperpolarization. It also inhibits N-type voltage-gated calcium channels (VGCC), reducing calcium influx and subsequent neurotransmitter release.<sup>[3]</sup>



[Click to download full resolution via product page](#)

Caption: Canonical Gi/o signaling pathway for [D-Ala2]-Met-enkephalin.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]

- 3. Molecular Mechanisms of Opioid Receptor-Dependent Signaling and Behavior - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Enkephalin-met, ala(2)- | analogue of methionine enkephalin | CAS# 61370-87-4 | InvivoChem [invivochem.com]
- 5. jpt.com [jpt.com]
- 6. Peptide solubility and storage - AltaBioscience [altabioscience.com]
- 7. usbio.net [usbio.net]
- 8. medchemexpress.com [medchemexpress.com]
- 9. Peptide Dissolving Guidelines - Creative Peptides [creative-peptides.com]
- 10. peptide.co.jp [peptide.co.jp]
- To cite this document: BenchChem. [improving [D-Ala2]-Met-enkephalin solubility for experiments]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671299#improving-d-ala2-met-enkephalin-solubility-for-experiments]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)



